

5-Pyrrolidinomethyluridine: An Obscure Nucleoside Analogue with Limited Publicly Available Data

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Compound of Interest

Compound Name: 5-Pyrrolidinomethyluridine

Cat. No.: B12406962

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Despite its commercial availability as a research chemical, a comprehensive review of scientific literature and chemical databases reveals a significant lack of publicly available information regarding the discovery, characterization, and biological activity of **5-Pyrrolidinomethyluridine**.

This nucleoside analogue, with the Chemical Abstracts Service (CAS) registry number 1613530-41-8, is listed by several chemical suppliers with purported potential in neurological disorder research and as a purine nucleoside analogue with broad-spectrum antitumor activity. However, these claims are not substantiated by accessible peer-reviewed studies, patents, or detailed experimental data.

Our in-depth search for information on **5-Pyrrolidinomethyluridine** yielded no specific details on its original synthesis, discovery, or the context of its development. While its basic chemical properties are available from commercial vendors, critical data for a scientific audience, such as quantitative biological activity, mechanism of action, and detailed experimental protocols, are absent from the public domain.

Chemical and Physical Properties

A summary of the basic information available for **5-Pyrrolidinomethyluridine** is presented below.

Property	Value	Source
CAS Number	1613530-41-8	BOC Sciences[1]
Molecular Formula	C ₁₄ H ₂₁ N ₃ O ₆	BOC Sciences[1]
IUPAC Name	1-[(2R,3R,4S,5R)-3,4-dihydroxy-5-(hydroxymethyl)oxolan-2-yl]-5-(pyrrolidin-1-ylmethyl)pyrimidine-2,4-dione	BOC Sciences[1]
Synonyms	Uridine, 5-(1-pyrrolidinylmethyl)-; 5-(1-Pyrrolidinylmethyl)uridine	BOC Sciences[1]
General Description	Purine nucleoside analogue with potential antitumor activity. [2] Potential in the research of neurological disorders such as Alzheimer's and Parkinson's disease.[1]	NanoAxis LLC[2], BOC Sciences[1]

Lack of Experimental Data and Protocols

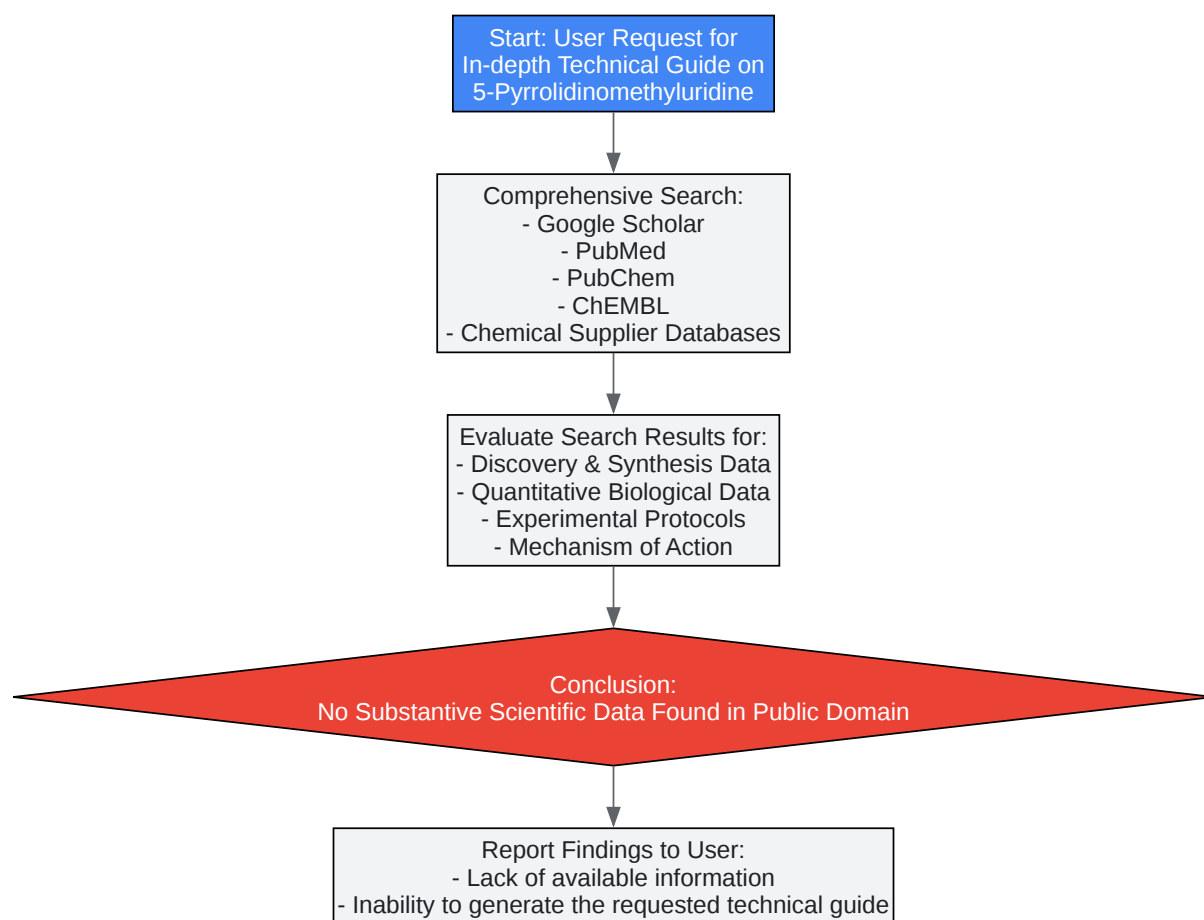
A thorough search of scientific databases, including PubMed and chemical biology resources like PubChem and ChEMBL, did not yield any publications detailing the biological evaluation of **5-Pyrrolidinomethyluridine**. Consequently, there is no information available to fulfill the core requirements of this technical guide, including:

- **Quantitative Data:** No data on binding affinities, half-maximal inhibitory concentrations (IC₅₀), half-maximal effective concentrations (EC₅₀), pharmacokinetic profiles (ADME), or other quantitative measures of biological activity could be found.
- **Experimental Protocols:** The absence of primary literature means that there are no published, detailed methodologies for the synthesis, purification, or biological assays involving this compound.

- Signaling Pathways and Mechanism of Action: There is no information on the molecular targets, mechanism of action, or any associated signaling pathways for **5-Pyrrolidinomethyluridine**.

Logical Relationship Diagram: Information Retrieval Workflow

The following diagram illustrates the workflow undertaken to search for information on **5-Pyrrolidinomethyluridine**, highlighting the lack of available data.



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Caption: Workflow for information retrieval on **5-Pyrrolidinomethyluridine**.

In conclusion, while **5-Pyrrolidinomethyluridine** is available as a research chemical, the absence of any detailed scientific literature makes it impossible to provide an in-depth technical guide on its discovery, characterization, and biological activity at this time. The information

presented here is limited to what is publicly available from commercial suppliers. Further research and publication in peer-reviewed journals are necessary to elucidate the scientific basis for any potential therapeutic applications of this compound.

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References

- 1. bocsci.com [bocsci.com]
- 2. 5-Pyrrolidinomethyluridine | NanoAxis LLC [nanoaxisllc.com]
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